

Navigating Nucleic Acid Purification: A Technical Guide to Sephadex G-50 Fractionation

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Compound of Interest

Compound Name: *sephadex G 50*

CAS No.: *9048-71-9*

Cat. No.: *B16078082*

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For researchers, scientists, and professionals in drug development, the purification of DNA is a foundational step for a multitude of downstream applications. Sephadex G-50, a cross-linked dextran gel, has long been a reliable and effective matrix for the size-exclusion chromatography of DNA. This in-depth guide provides a comprehensive overview of the fractionation range of Sephadex G-50 for DNA, detailed experimental protocols, and a visual representation of the workflow.

Principle of Separation

Sephadex G-50 operates on the principle of size-exclusion chromatography, also known as gel filtration. The matrix consists of porous beads. Molecules larger than the largest pores of the beads are excluded from entering and therefore travel through the column in the void volume, eluting first. Smaller molecules can enter the pores to varying extents, depending on their size and shape. This differential entry into the pores results in a longer path length and slower elution. Consequently, Sephadex G-50 effectively separates larger DNA molecules from smaller contaminants such as salts, unincorporated nucleotides, and small primers.

Fractionation Range and Applications

Sephadex G-50 is particularly well-suited for the group separation of DNA and oligonucleotides from smaller molecules.^[1] The key characteristic is its exclusion limit, which defines the molecular weight above which molecules will be excluded from the beads.

For DNA, Sephadex G-50 has an exclusion limit of approximately 20 base pairs (bp).^{[2][3][4]} This means that DNA fragments and oligonucleotides larger than 20 bases will be excluded from the resin and will elute in the void volume, effectively separating them from molecules smaller than 20 bp.^{[2][3]} This makes it an excellent choice for a variety of applications, including:

- Purification of PCR products: Removing primers and unincorporated dNTPs.
- Desalting and buffer exchange: Exchanging the buffer of a DNA solution.^{[5][6]}
- Removal of unincorporated labeled nucleotides: Purifying labeled DNA probes.^{[1][7]}
- Purification of synthetic oligonucleotides: Separating full-length products from shorter failure sequences.^{[5][6]}

For globular proteins, the fractionation range is between 1,500 and 30,000 Daltons.^{[2][8]}

Quantitative Data Summary

Property	Value	References
Matrix	Cross-linked dextran	^[9]
DNA Exclusion Limit	≥ 20 base pairs	^{[2][3][4]}
Globular Protein Fractionation Range	1,500 - 30,000 Da	^{[2][8]}
Dextran Fractionation Range	500 - 10,000 Da	^[2]
Bead Diameter (Fine Grade)	20 - 80 µm	
Dry Particle Size (F Grade)	50 - 150 µm	^[2]
Bed Volume	9 - 11 mL/g dry gel	^{[2][4]}
Recommended pH Range	2 - 10	^[4]

Experimental Protocols

Two common methods for DNA purification using Sephadex G-50 are gravity-flow column chromatography and spin-column chromatography.

Method 1: Gravity-Flow Column Chromatography

This method is suitable for larger sample volumes and does not require a centrifuge.

Materials:

- Sephadex G-50 (medium or fine grade)
- Empty chromatography column (e.g., a disposable 5-10 mL pipette)
- Glass wool
- Elution buffer (e.g., TE buffer: 10 mM Tris-HCl, 1 mM EDTA, pH 8.0)
- Collection tubes

Protocol:

- Swelling the Resin:
 - Weigh out the desired amount of dry Sephadex G-50 powder (approximately 1 g for a 10 mL column).
 - Add the powder to a beaker containing an excess of elution buffer.
 - Allow the gel to swell for at least 3 hours at room temperature or by autoclaving for 15 minutes in the buffer.[\[10\]](#)
 - After swelling, decant the supernatant to remove fine particles.[\[2\]](#)
- Packing the Column:
 - Plug the bottom of the column with a small amount of glass wool.[\[10\]](#)

- Gently pour the swollen Sephadex slurry into the column. Avoid introducing air bubbles.
- Allow the column to pack under gravity, adding more slurry until the desired bed height is reached.
- Wash the packed column with 2-3 column volumes of elution buffer to equilibrate the matrix.[\[10\]](#)
- Sample Application and Elution:
 - Allow the buffer to drain until it reaches the top of the column bed.
 - Carefully apply the DNA sample to the top of the column.
 - Allow the sample to enter the column bed completely.
 - Gently add elution buffer to the top of the column.
 - Begin collecting fractions. The purified DNA will elute in the void volume (the first few fractions). Smaller molecules will elute in later fractions.

Method 2: Spin-Column Chromatography

This method is rapid and ideal for small sample volumes.[\[10\]](#)

Materials:

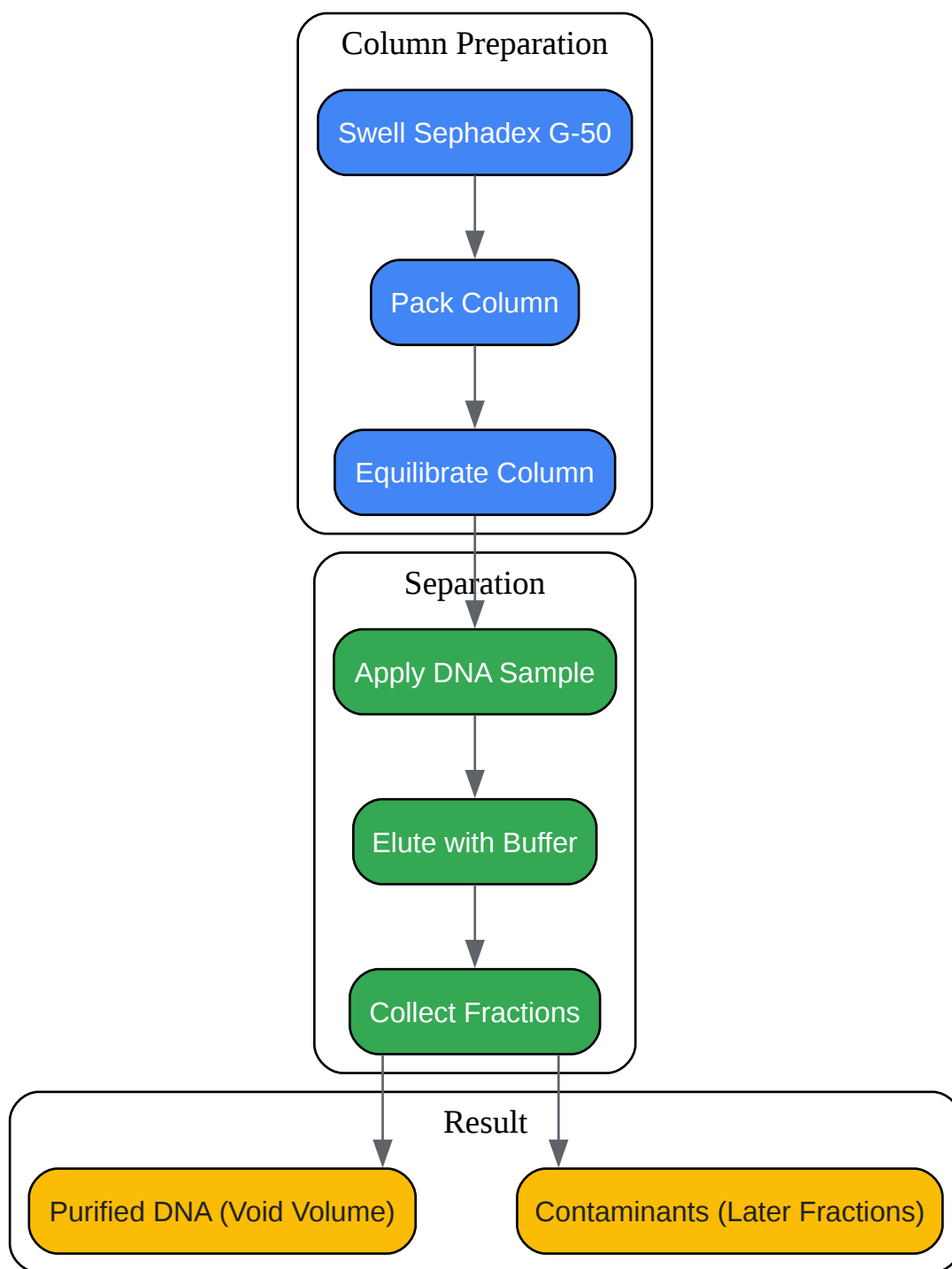
- Sephadex G-50 (fine grade)
- Empty spin column (e.g., a 1 mL syringe)
- Glass wool (optional, if not using a pre-fritted column)
- Microcentrifuge
- Collection tubes (1.5 mL)

Protocol:

- Preparing the Spin Column:
 - Plug the bottom of a 1 mL syringe with a small amount of glass wool.[\[7\]](#)[\[10\]](#)
 - Fill the syringe with swollen Sephadex G-50 slurry.
 - Place the syringe in a 15 mL conical tube for support and centrifuge at a low speed (e.g., 1,000 x g) for 2 minutes to pack the column and remove the excess buffer.[\[7\]](#)
 - Repeat until the desired packed bed volume is achieved.
- Column Equilibration:
 - Wash the packed column by adding 1-2 column volumes of elution buffer and centrifuging again under the same conditions. Discard the flow-through.
- Sample Application and Elution:
 - Place the spin column into a clean 1.5 mL collection tube.
 - Apply the DNA sample to the center of the packed bed.
 - Centrifuge the column at the same speed and for the same duration as the packing steps.
 - The purified DNA will be in the eluate collected in the 1.5 mL tube. The smaller contaminants will remain in the column matrix.

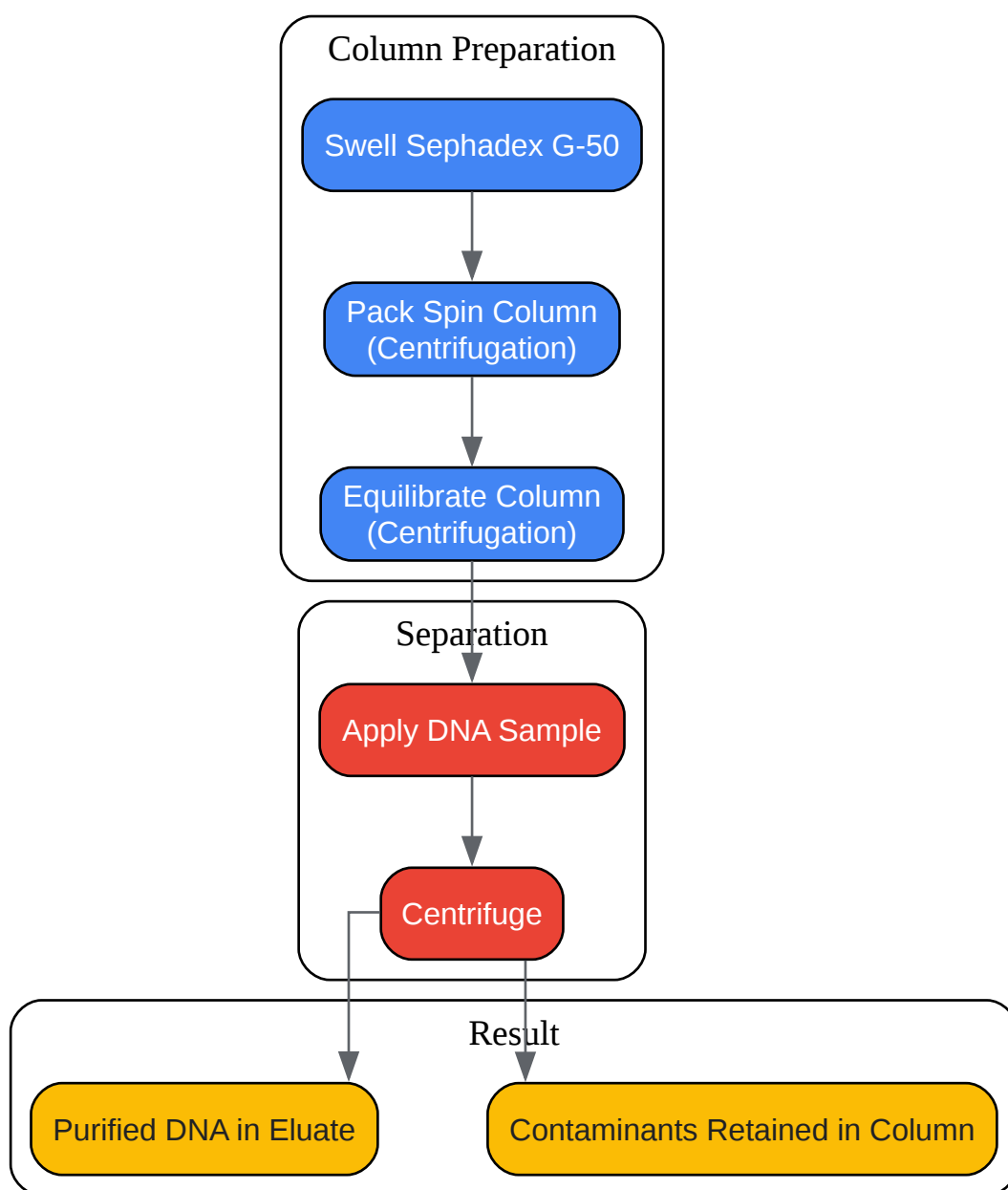
Visualizing the Workflow

To better illustrate the process, the following diagrams depict the key stages of DNA purification using Sephadex G-50.



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Caption: Gravity-flow chromatography workflow for DNA purification.



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Caption: Spin-column chromatography workflow for rapid DNA purification.

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